

Application Note: Comprehensive Analytical Characterization of N-(4-Bromo-3-methylphenyl)aminosulfonamide

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Compound of Interest

Compound Name:	<i>N</i> -(4-Bromo-3-methylphenyl)aminosulfonamide
CAS No.:	1016840-61-1
Cat. No.:	B3072697

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Target Audience: Analytical Chemists, Drug Metabolism and Pharmacokinetics (DMPK) Scientists, and Pharmaceutical Researchers. Document Type: Technical Protocol & Methodological Guide

Introduction & Scope

N-(4-Bromo-3-methylphenyl)aminosulfonamide (CAS: 1016840-61-1) is a highly functionalized aminosulfonamide derivative. Compounds containing the sulfamide pharmacophore ($-\text{NH}-\text{SO}_2-\text{NH}_2$) are critical intermediates in modern drug discovery, frequently utilized in the design of kinase inhibitors, carbonic anhydrase inhibitors, and novel antimicrobial agents.

Characterizing this molecule presents specific analytical challenges:

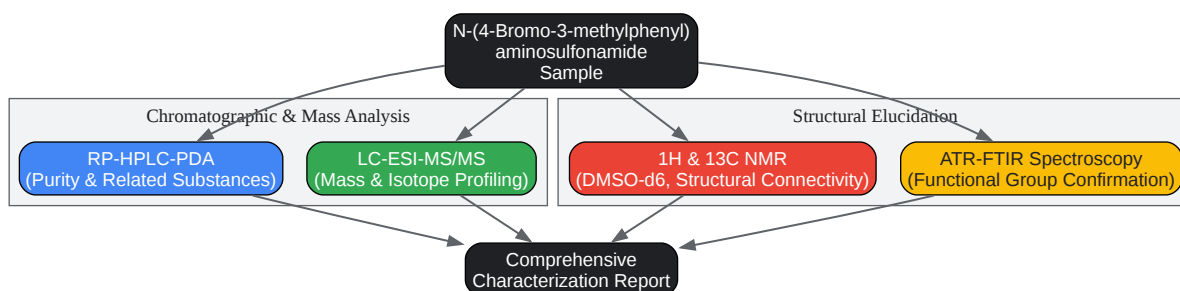
- **Isotopic Complexity:** The presence of the bromine atom requires careful mass spectrometric deconvolution.

- **Polarity & Acidity:** The sulfamide group is weakly acidic and highly polar, which can lead to severe chromatographic peak tailing if secondary interactions with silica matrices are not suppressed.
- **Structural Isomerism:** Precise NMR assignment is required to confirm the relative positions of the methyl, bromo, and sulfamide groups on the aromatic ring.

This application note provides a self-validating, step-by-step analytical framework for the complete characterization of this compound, encompassing RP-HPLC, LC-ESI-MS/MS, NMR, and FTIR methodologies.

Analytical Workflow

The following directed graph illustrates the orthogonal analytical strategy used to guarantee the structural integrity and purity of the sample.



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Figure 1: Comprehensive analytical workflow for the characterization of aminosulfonamide derivatives.

Protocol 1: Purity Determination via RP-HPLC-PDA

The Causality of Method Design

Sulfamides are prone to peak tailing on standard silica-based columns due to basic interactions with residual silanols. To counteract this, we utilize an end-capped C18 stationary phase combined with a highly acidic mobile phase (0.1% Formic Acid, pH ~2.7). This ensures the

weakly acidic secondary amine of the sulfamide group remains fully protonated (neutral), driving the analyte into the hydrophobic stationary phase for sharp, symmetrical elution .

Step-by-Step Methodology

- Sample Preparation: Dissolve 1.0 mg of the compound in 1.0 mL of Methanol:Water (50:50, v/v). Sonicate for 5 minutes. Filter through a 0.22 µm PTFE syringe filter.
- Column Selection: Waters XBridge C18 (150 mm × 4.6 mm, 3.5 µm) or equivalent end-capped column.
- Mobile Phase Preparation:
 - Solvent A: LC-MS grade Water + 0.1% Formic Acid (v/v).
 - Solvent B: LC-MS grade Acetonitrile + 0.1% Formic Acid (v/v).
- Detection: Set the Photo-Diode Array (PDA) detector to monitor at 254 nm (aromatic ring) and 265 nm (sulfonamide absorbance maximum) .

Table 1: Optimized Gradient Elution Program

Time (min)	Flow Rate (mL/min)	% Solvent A	% Solvent B	Curve
0.0	1.0	95	5	Initial
2.0	1.0	95	5	Isocratic hold
15.0	1.0	5	95	Linear gradient
18.0	1.0	5	95	Column wash
18.1	1.0	95	5	Re-equilibration
22.0	1.0	95	5	End

System Suitability Criterion: The tailing factor (

) for the main peak must be

, and theoretical plates (

) should exceed 10,000.

Protocol 2: Mass Confirmation via LC-ESI-MS/MS

The Causality of Method Design

While many amines ionize well in positive Electrospray Ionization (ESI+), the sulfamide group ($-\text{NH}-\text{SO}_2-\text{NH}_2$) contains a highly acidic proton. Consequently, Negative Ionization Mode (ESI-) yields vastly superior signal-to-noise ratios. Furthermore, the presence of the bromine atom provides a built-in validation mechanism: naturally occurring bromine exists as two isotopes,

(50.69%) and

(49.31%). The resulting mass spectrum must display a characteristic 1:1 doublet separated by 2 Da.

Step-by-Step Methodology

- Injection: Inject 2 μL of the prepared sample into the LC-MS system (e.g., Agilent 6490 Triple Quadrupole).
- Source Parameters:
 - Gas Temperature: 300 °C
 - Drying Gas Flow: 10 L/min
 - Capillary Voltage: 3500 V (Negative Mode)
- Data Acquisition: Scan from m/z 100 to 500.

Table 2: Diagnostic MS/MS Fragmentation Profile

Ion Type	m/z (79Br / 81Br)	Relative Intensity	Structural Assignment
[M-H] ⁻	262.95 / 264.95	100% / 98%	Deprotonated molecular ion
Fragment 1	182.98 / 184.98	65% / 64%	Loss of sulfamide group[M-H - SO ₂ NH ₂] ⁻
Fragment 2	167.95 / 169.95	30% / 29%	Cleavage of N-C bond[M-H - NH ₂ SO ₂ NH ₂] ⁻
Fragment 3	78.96 (Singlet)	45%	Cleaved sulfamide anion [SO ₂ NH] ⁻

Protocol 3: Structural Elucidation via NMR Spectroscopy

The Causality of Method Design

Choosing the correct deuterated solvent is paramount. If Chloroform-d (CDCl₃) or Deuterium Oxide (D₂O) is used, the exchangeable protons on the sulfamide group (–NH and –NH₂) will rapidly undergo deuterium exchange and disappear from the spectrum. Dimethyl sulfoxide-d₆ (DMSO-d₆) is mandatory here; it strongly solvates the polar aminosulfonamide without exchanging the amine protons, allowing for complete structural mapping .

Step-by-Step Methodology

- Preparation: Dissolve 15 mg of the compound in 0.6 mL of 99.9% DMSO-d₆ containing 0.03% TMS (Tetramethylsilane) as an internal standard.
- Acquisition: Acquire ¹H NMR at 400 MHz (minimum 16 scans) and ¹³C NMR at 100 MHz (minimum 512 scans) at 298 K.

Table 3: Expected ¹H NMR Assignments (400 MHz, DMSO-d₆)

Shift (ppm)	Multiplicity	Coupling Constant ()	Integration	Assignment & Rationale
2.35	Singlet (s)	-	3H	C3-Methyl: Sharp singlet due to lack of adjacent protons.
7.05	Doublet of doublets (dd)	8.2 Hz, 2.1 Hz	1H	C6-H: Ortho-coupled to C5-H, meta-coupled to C2-H.
7.15	Broad singlet (br s)	-	2H	-NH ₂ : Terminal sulfamide protons (exchangeable).
7.28	Doublet (d)	2.1 Hz	1H	C2-H: Isolated between the methyl and sulfamide groups; exhibits fine meta-coupling to C6-H.
7.52	Doublet (d)	8.2 Hz	1H	C5-H: Ortho-coupled to C6-H; shifted downfield due to the adjacent electronegative Bromine.
9.50	Broad singlet (br s)	-	1H	-NH: Secondary amine proton (exchangeable).

Protocol 4: Functional Group Verification via ATR-FTIR

The Causality of Method Design

Attenuated Total Reflectance (ATR) FTIR is preferred over traditional KBr pellet methods. KBr is highly hygroscopic; absorbed water produces a massive broad band around 3400 cm^{-1} , which perfectly masks the critical N-H stretching frequencies of the aminosulfonamide group. ATR allows for direct, solid-state analysis without moisture interference.

Step-by-Step Methodology

- Clean the diamond ATR crystal with isopropanol and collect a background spectrum.
- Place 1-2 mg of the solid powder directly onto the crystal and apply pressure using the anvil.
- Scan from 4000 to 400 cm^{-1} at a resolution of 4 cm^{-1} (32 scans).

Key Diagnostic Bands:

- 3350 & 3250 cm^{-1} : Asymmetric and symmetric N-H stretches (primary and secondary amines).
- 1330 cm^{-1} : Asymmetric S=O stretch (sulfonamide).
- 1150 cm^{-1} : Symmetric S=O stretch (sulfonamide).
- 1050 & 650 cm^{-1} : C-Br stretching and aromatic C-H out-of-plane bending.

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